

# Spectroscopic Characterization of 6-(2-Methoxyphenyl)nicotinic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 6-(2-Methoxyphenyl)nicotinic acid

Cat. No.: B1604400

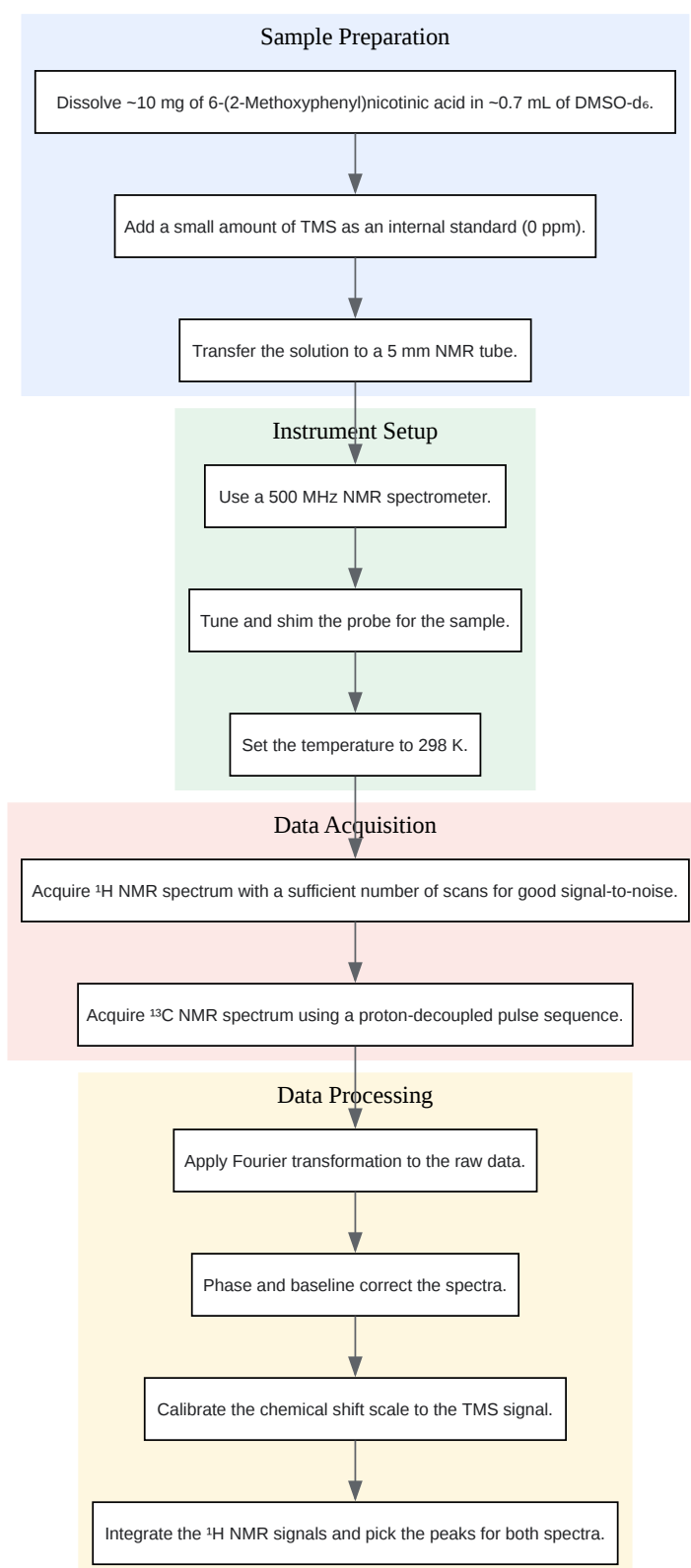
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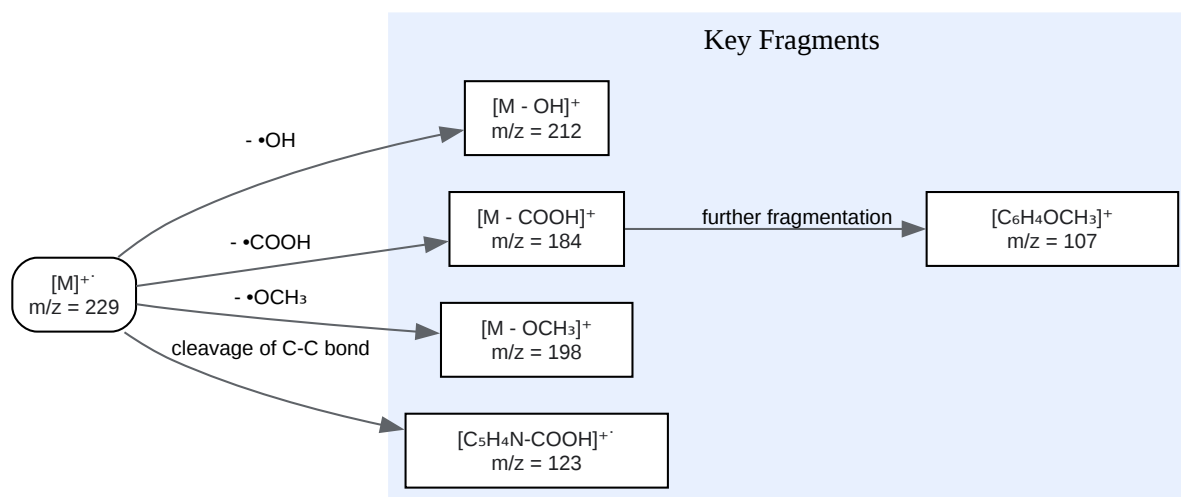
This technical guide provides an in-depth analysis of the spectroscopic data for the compound **6-(2-Methoxyphenyl)nicotinic acid**. Designed for researchers, scientists, and professionals in drug development, this document offers a detailed examination of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The interpretations herein are based on established principles of spectroscopy and comparative analysis with the constituent moieties of the molecule, namely nicotinic acid and anisole (methoxybenzene).

## Introduction

**6-(2-Methoxyphenyl)nicotinic acid** is a bifunctional molecule incorporating a pyridinecarboxylic acid (nicotinic acid) core and a methoxy-substituted phenyl ring. The spatial arrangement of these two aromatic systems, linked by a carbon-carbon bond, dictates its unique chemical and physical properties. Accurate structural elucidation through spectroscopic methods is paramount for its application in medicinal chemistry and material science. This guide provides a predictive but thorough analysis of its key spectroscopic features.

The molecular structure of **6-(2-Methoxyphenyl)nicotinic acid** is presented below:





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